

# isopropyl isocyanide storage temperature stability

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## Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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## Frequently Asked Questions

**Q1: At what temperature should I store isopropyl isocyanide, and why?** You must store **isopropyl isocyanide** in a refrigerator between **2°C and 8°C** [1]. This cooled storage is crucial for maintaining the chemical's stability over time. Furthermore, with a flash point of only **20.6°C** [1], which is near room temperature, refrigerated storage significantly reduces the risk of a fire.

**Q2: What are the primary hazards associated with this reagent?** **Isopropyl isocyanide** is classified as a **highly flammable liquid** and carries multiple acute toxicity warnings for oral, dermal, and inhalation exposure [1]. It is toxic by ingestion and inhalation, and its vapors are heavier than air [2]. Always handle it inside a properly functioning fume hood.

**Q3: What should I do if I detect a strong, unpleasant odor in the lab?** A strong odor may indicate a spill or leak. Isocyanides are known for their penetrating and unpleasant smell.

- **Immediate Action:** Wear appropriate personal protective equipment (PPE) and inspect your workspace, especially the storage area and the seal of the reagent bottle.
- **Spill Response:** For a small spill, you can carefully cover it with dry sand or another non-combustible material [2]. Collect the material using clean, non-sparking tools and place it in a container for disposal [2]. Remember to eliminate all potential ignition sources, as the liquid is highly flammable [2].

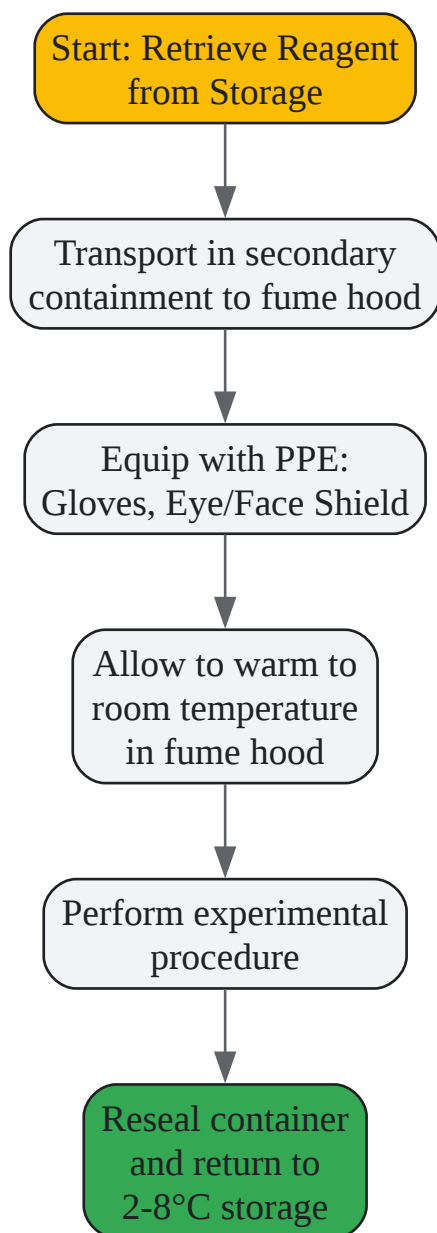
**Q4: What type of personal protective equipment (PPE) is required?** At a minimum, you should wear **eyes shields, face shields, and gloves** [1]. When there is a risk of vapor or aerosol formation, using a type ABEK respirator filter is recommended [1]. For handling spills or fighting fires involving this chemical, a **positive pressure self-contained breathing apparatus (SCBA)** and specialized chemical protective clothing are necessary [2].

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
<b>Unexpected Polymerization</b>	Exposure to acids, bases, or water [2]	Ensure the chemical is stored away from these incompatible substances. Check that equipment is clean and dry before use.
<b>Low Purity or Yield in Ugi Reaction</b>	Reagent decomposition due to improper storage	Verify that the isopropyl isocyanide has been stored continuously at 2-8°C. Test a fresh aliquot if available.
<b>Leaking Container</b>	Faulty seal or physical damage to the container	Place the leaking container inside a secondary containment tray and safely transfer the chemical to a new, clean bottle.

## Experimental Handling Workflow

The following diagram outlines the key steps for safely handling and storing **isopropyl isocyanide** in a laboratory setting, based on the manufacturer and government safety data.



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## References

1. Isopropyl isocyanide 97 598-45-8 [[sigmaaldrich.com](http://sigmaaldrich.com)]

2. ISOPROPYL ISOCYANATE - NOAA - CAMEO Chemicals [cameochemicals.noaa.gov]

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